

# Safe Disposal of 2-Bromo-1,3,5-trichlorobenzene: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Bromo-1,3,5-trichlorobenzene

Cat. No.: B098843

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This guide provides essential safety and logistical information for the proper disposal of **2-Bromo-1,3,5-trichlorobenzene**, catering to researchers, scientists, and professionals in drug development. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

## Hazard and Safety Information

**2-Bromo-1,3,5-trichlorobenzene** is a chemical that requires careful handling due to its potential health and environmental hazards.<sup>[1]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Adherence to safety protocols is crucial to minimize exposure and prevent environmental contamination.

Hazard Classification	GHS Code	Description
Acute toxicity, oral	H302	Harmful if swallowed <sup>[1][2]</sup>
Skin corrosion/irritation	H315	Causes skin irritation <sup>[1][2]</sup>
Serious eye damage/eye irritation	H319	Causes serious eye irritation <sup>[1][2]</sup>
Specific target organ toxicity	H335	May cause respiratory irritation <sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

When handling **2-Bromo-1,3,5-trichlorobenzene**, it is imperative to use appropriate personal protective equipment (PPE). This includes:

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- **Hand Protection:** Use protective gloves. Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2]
- **Body Protection:** Wear a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[2]

## Disposal Protocol

The primary method for the disposal of **2-Bromo-1,3,5-trichlorobenzene** is to treat it as hazardous waste. It should be disposed of by a licensed chemical destruction plant or by controlled incineration.[4]

Step-by-Step Disposal Procedure:

- **Waste Collection:**
  - Carefully sweep up the solid **2-Bromo-1,3,5-trichlorobenzene**, avoiding dust formation. [2][3] If appropriate, moisten the material slightly to prevent dusting.[4]
  - Place the collected material into a suitable, clearly labeled, and closed container for disposal.[2][3]
- **Container Labeling:**
  - Label the waste container with "Hazardous Waste," the chemical name "**2-Bromo-1,3,5-trichlorobenzene**," and the associated hazard symbols (e.g., harmful, irritant).

- Temporary Storage:
  - Store the sealed waste container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[3]
- Final Disposal:
  - Arrange for the collection and disposal of the hazardous waste through an approved waste disposal plant.[3][5]
  - Do not let this chemical enter the environment.[3] Do not discharge to sewer systems.[4]

## Spill Management

In the event of a spill:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the spill from spreading and entering drains.
- Clean-up:
  - Wear appropriate PPE.
  - Sweep up the spilled solid and place it in a suitable container for disposal.[2][3]
  - Wash the spill area thoroughly with soap and water.

## Disposal Workflow

Caption: Workflow for the proper disposal of **2-Bromo-1,3,5-trichlorobenzene**.

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## References

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